

physical and chemical properties of tetramethylammonium methyl carbonate

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Compound of Interest

Compound Name: *Tetramethylammonium methyl carbonate*

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An In-depth Technical Guide to **Tetramethylammonium Methyl Carbonate**

Introduction

Tetramethylammonium methyl carbonate is a quaternary ammonium salt that has garnered interest in the field of organic synthesis. Its utility as a metal-free catalyst, particularly in transesterification reactions, makes it a valuable tool for researchers and professionals in drug development and chemical manufacturing. This guide provides a comprehensive overview of the known physical and chemical properties of **tetramethylammonium methyl carbonate**, its synthesis, reactivity, and applications, with a focus on providing technical details relevant to a scientific audience.

Physical and Chemical Properties

Tetramethylammonium methyl carbonate is a solid material under standard conditions. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₆ H ₁₅ NO ₃	[1][2]
Molecular Weight	149.19 g/mol	[1][2]
CAS Registry Number	22426-79-5	[1][3]
IUPAC Name	methyl carbonate;tetramethylazanium	[1]
Appearance	White to light yellow powder/crystal	
Melting Point	144 °C	
Purity	>98.0%	
SMILES	C--INVALID-LINK-- (C)C.COC(=O)[O-]	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of chemical compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure. For **tetramethylammonium methyl carbonate**, the following signals are expected:

- ¹H NMR: Two distinct signals are anticipated. One for the twelve equivalent protons of the tetramethylammonium cation and another for the three protons of the methyl group on the methyl carbonate anion.
- ¹³C NMR: Three signals are expected: one for the four equivalent methyl carbons of the tetramethylammonium cation, one for the methyl carbon of the methyl carbonate anion, and one for the carbonate carbon. SpectraBase provides access to the ¹³C NMR spectrum of **tetramethylammonium methyl carbonate**.[\[2\]](#)

Infrared (IR) Spectroscopy

While a specific IR spectrum for **tetramethylammonium methyl carbonate** is not readily available in the provided search results, the expected characteristic absorption bands can be inferred from the spectra of related carbonate compounds.[4][5] Key vibrational modes would include:

- C-H stretching from the methyl groups of the cation and anion.
- C=O stretching of the carbonate group, which is a strong and characteristic band.
- C-O stretching of the carbonate group.
- C-N stretching of the tetramethylammonium cation.

Synthesis and Reactivity

Tetramethylammonium methyl carbonate is primarily utilized as a catalyst. It is particularly effective as an environmentally benign, metal-free catalyst for the chemoselective, scalable, and reusable transesterification of various esters and alcohols.[6][7][8] The in situ generation of highly active tetramethylammonium alkoxides is key to its catalytic activity.[6][8]

The general scheme for its catalytic action in transesterification is as follows:

- The alcohol substrate reacts with the methyl carbonate anion to form an alkoxide and methanol.
- The newly formed, highly nucleophilic alkoxide then attacks the ester substrate, leading to transesterification.
- The methyl carbonate is regenerated, allowing the catalytic cycle to continue.

Applications in Drug Development and Organic Synthesis

The primary application of **tetramethylammonium methyl carbonate** is as a catalyst in organic synthesis. Its metal-free nature is particularly advantageous in the synthesis of

pharmaceutical intermediates and active pharmaceutical ingredients (APIs), where metal contamination is a significant concern. The introduction of methyl groups is a common strategy in drug design to modulate the physicochemical, pharmacodynamic, and pharmacokinetic properties of molecules.[9]

Thermal Stability and Safety

Thermal Stability

Specific thermal decomposition data (TGA/DSC) for **tetramethylammonium methyl carbonate** is not detailed in the provided search results. However, studies on related compounds like dimethyl carbonate show decomposition at elevated temperatures.[10] The thermal stability of the solid electrolyte interphase (SEI) layer in lithium-ion batteries, which can contain lithium methyl carbonate, is an area of active research, with decomposition reactions occurring at temperatures around 100°C.[11]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **tetramethylammonium methyl carbonate** is classified as causing skin irritation (H315) and serious eye irritation (H319).[1] Therefore, appropriate personal protective equipment, such as gloves and safety glasses, should be used when handling this compound. It is also noted to be moisture-sensitive and should be stored under an inert atmosphere in a cool, dark place.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **tetramethylammonium methyl carbonate** are not explicitly provided in the search results. However, standard methodologies for the techniques mentioned can be described.

General Protocol for NMR Spectroscopic Analysis

- **Sample Preparation:** Dissolve a small amount (typically 5-10 mg) of the sample in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.
- **Data Acquisition:** Record ¹H and ¹³C NMR spectra on a spectrometer (e.g., 300, 500, or 600 MHz).

- **Data Processing:** Process the acquired data (Fourier transform, phase correction, baseline correction) to obtain the final spectrum.
- **Analysis:** Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons and analyze the chemical shifts and coupling patterns to elucidate the structure. Analyze the chemical shifts in the ^{13}C NMR spectrum to identify the different carbon environments.

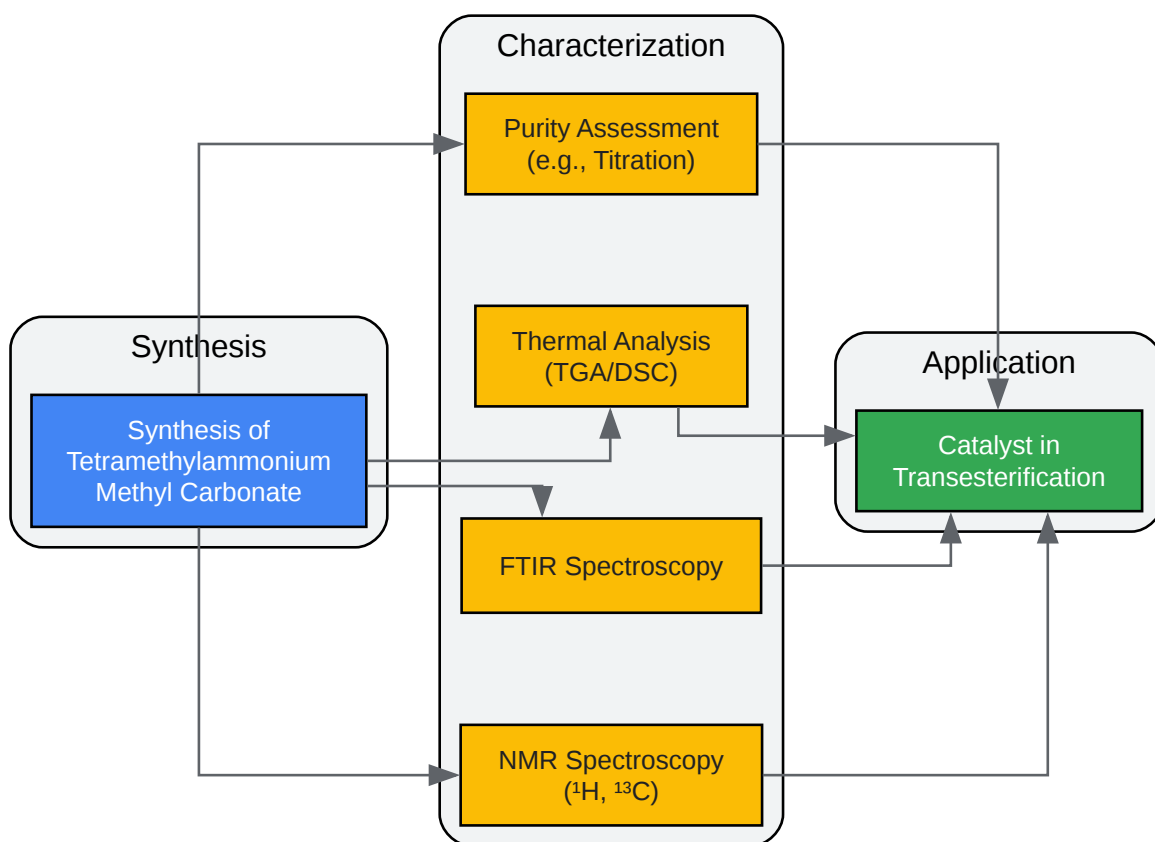
General Protocol for Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Data Acquisition:** Press the sample against the crystal to ensure good contact. Record the spectrum, typically by co-adding multiple scans to improve the signal-to-noise ratio.
- **Background Subtraction:** Record a background spectrum of the clean, empty ATR crystal and subtract it from the sample spectrum.
- **Analysis:** Identify the characteristic absorption bands and compare them to known functional group frequencies to confirm the structure of the compound.

General Protocol for Thermogravimetric Analysis (TGA)

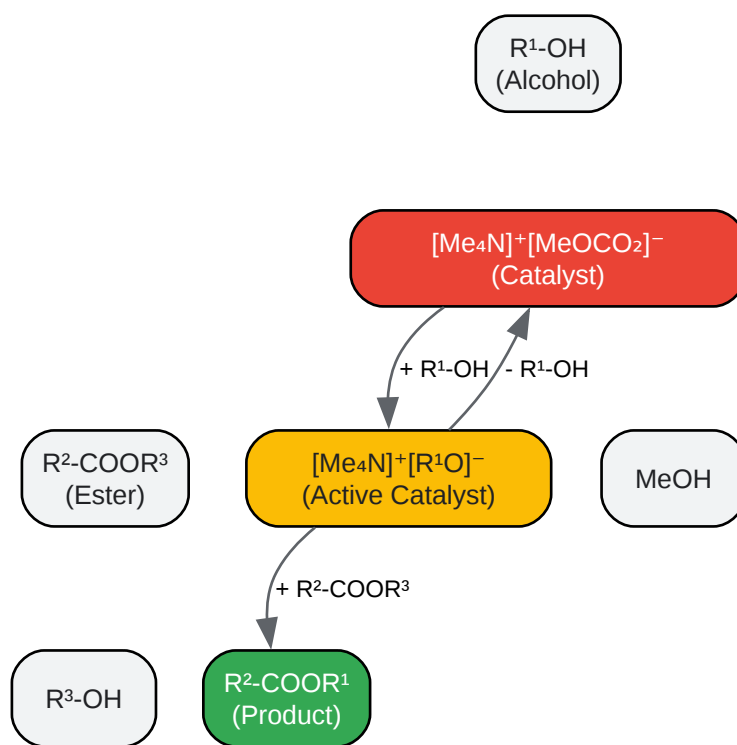
- **Sample Preparation:** Place a small, accurately weighed amount of the sample (typically 5-10 mg) into a TGA pan.
- **Data Acquisition:** Heat the sample at a constant rate (e.g., $10\text{ }^\circ\text{C/min}$) under a controlled atmosphere (e.g., nitrogen or air).
- **Analysis:** Monitor the change in mass as a function of temperature. The resulting TGA curve provides information about the thermal stability and decomposition profile of the material.

Visualizations



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Caption: Experimental workflow for the synthesis, characterization, and application of a chemical compound.



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Caption: Catalytic cycle of **tetramethylammonium methyl carbonate** in a transesterification reaction.

Conclusion

Tetramethylammonium methyl carbonate is a promising metal-free catalyst for organic synthesis, offering an environmentally benign alternative to traditional metal-based catalysts. Its application in transesterification reactions is of particular interest to the pharmaceutical and chemical industries. While a comprehensive dataset on all its properties is still emerging, the available information on its physical characteristics, spectroscopic data, and reactivity provides a solid foundation for its use in research and development. Further studies to fully elucidate its thermal decomposition pathways and solubility in a wider range of organic solvents would be beneficial for expanding its applications.

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References

- 1. Tetramethylammonium Methyl Carbonate | C₆H₁₅NO₃ | CID 11804927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
- 3. sciedco.ca [sciedco.ca]
- 4. Infrared Intensities and Molar Refraction of Amorphous Dimethyl Carbonate – Comparisons to Four Interstellar Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 5. spectroscopyonline.com [spectroscopyonline.com]
- 6. Metal-free transesterification catalyzed by tetramethylammonium methyl carbonate - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. scispace.com [scispace.com]
- 8. nagoya.repo.nii.ac.jp [nagoya.repo.nii.ac.jp]
- 9. [Application of methyl in drug design] [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
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